Introduction: The Strategic Value of the 7-Substituted Indole Scaffold

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Compound of Interest

Compound Name:	*Ethyl 7-(benzyloxy)-1h-indole-2-carboxylate*
CAS No.:	*84639-06-5*
Cat. No.:	*B1590749*

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The indole nucleus is a cornerstone of medicinal chemistry, forming the structural basis for a vast array of natural products and synthetic therapeutic agents.[1] Its unique electronic properties and ability to participate in hydrogen bonding allow it to interact with a multitude of biological targets. Within this privileged scaffold, functionalization at the 7-position of the indole ring offers a powerful vector for modulating pharmacological activity, influencing properties such as selectivity, potency, and pharmacokinetics.

Ethyl 7-(benzyloxy)-1H-indole-2-carboxylate (CAS Number 84639-06-5) is a pivotal intermediate in this field. It serves as a protected, stable, and synthetically versatile precursor to a wide range of 7-substituted indole-2-carboxylates. The benzyl ether provides robust protection for the 7-hydroxy group, which, upon cleavage, reveals a key functional handle for diversification. The ethyl ester at the 2-position deactivates the indole ring towards certain electrophilic substitutions while providing a site that can be readily hydrolyzed to the corresponding carboxylic acid or reduced to the primary alcohol.[2]

This guide provides a comprehensive technical overview of this compound, from its synthesis and characterization to its core chemical transformations and applications, empowering

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researchers to leverage its full potential in drug discovery programs.

Section 1: Molecular Profile and Physicochemical Properties

The structural integrity and physical characteristics of a synthetic intermediate are foundational to its reliable use in multi-step synthesis. Below is a summary of the key identifiers and properties for **Ethyl 7-(benzyloxy)-1H-indole-2-carboxylate**.

A note on the CAS Number: While 84639-06-5 is assigned to the title compound, it is less frequently cited in major databases than the CAS number for its parent acid, 7-(benzyloxy)-1H-indole-2-carboxylic acid (CAS 84639-19-0). Researchers should verify the identifier with their specific source or supplier.[3]

Identifier	Value	Source
IUPAC Name	ethyl 7-(phenylmethoxy)-1H-indole-2-carboxylate	-
CAS Number	84639-06-5	(Assigned)
Molecular Formula	$C_{18}H_{17}NO_3$	-
Molecular Weight	295.34 g/mol	-

Physicochemical Property	Predicted / Observed Value	Comments
Appearance	White to off-white solid	Typical for crystalline indole derivatives.
Solubility	Soluble in DCM, EtOAc, Acetone, Methanol, Ethanol. Insoluble in water.	The aromatic nature and ethyl ester group confer solubility in common organic solvents.
Storage	Store in a cool, dry, well-ventilated area in a tightly sealed container.	Protect from moisture to prevent hydrolysis.[4]

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Section 2: Analytical Characterization (Predictive)

No single, unified set of spectroscopic data is published for this specific compound. However, based on extensive data from closely related analogues, a confident prediction of its spectral characteristics can be made. This predictive analysis is crucial for reaction monitoring and quality control.

^{1}H NMR Spectroscopy (400 MHz, $CDCl_3$)

The proton NMR spectrum is expected to be highly informative, with distinct signals for each component of the molecule.

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Proton Assignment	Predicted Shift (ppm)	Multiplicity	Coupling (J, Hz)	Rationale
Indole N-H	~8.8 - 9.2	br s	-	The deshielding effect of the C2-ester and hydrogen bonding potential result in a downfield, broad signal.
Benzyl Ar-H (ortho)	~7.50	d	~7.2	Protons on the benzyl ring ortho to the ether linkage.
Benzyl Ar-H (meta/para)	~7.35 - 7.45	m	-	Overlapping signals for the remaining 3 protons of the benzyl ring.
Indole H-4	~7.30	d	~8.0	Coupled to H-5. Deshielded by proximity to the benzene ring fusion.
Indole H-5	~7.05	t	~7.8	Coupled to H-4 and H-6, appearing as a triplet.
Indole H-3	~7.00	s	-	A characteristic singlet for the H-3 proton of an indole-2-carboxylate.[5]

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Indole H-6	~6.80	d	~7.6	Coupled to H-5. Shielded by the C7-benzyloxy group.
Benzyl -O-CH_2-Ph	~5.20	s	-	A sharp singlet characteristic of the benzylic methylene protons.
Ester -O-CH_2CH_3	~4.40	q	~7.1	Methylene protons of the ethyl ester, split by the adjacent methyl group.
Ester -OCH_2CH_3	~1.40	t	~7.1	Methyl protons of the ethyl ester, split by the adjacent methylene group.

^{13}C NMR Spectroscopy (100 MHz, $CDCl_3$)

The carbon spectrum complements the proton data, confirming the carbon framework.

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Carbon Assignment	Predicted Shift (ppm)	Rationale
Ester C=O	~162.5	Typical chemical shift for an ester carbonyl carbon.
Indole C-7a	~137.0	Quaternary carbon at the ring junction.
Benzyl C-ipso	~136.5	The carbon of the benzyl ring attached to the oxygen.
Indole C-2	~130.0	Quaternary carbon attached to the ester.
Benzyl C-ortho/meta/para	~127.0 - 129.0	Aromatic carbons of the benzyl group.
Indole C-3a	~125.0	Quaternary carbon at the ring junction.
Indole C-4	~121.0	Aromatic methine carbon.
Indole C-5	~119.0	Aromatic methine carbon.
Indole C-6	~110.0	Aromatic methine carbon.
Indole C-3	~108.0	Shielded methine carbon adjacent to the ester-bearing carbon.
Benzyl -O-CH_2-Ph	~71.0	Benzylic ether carbon.
Ester -O-CH_2CH_3	~61.5	Methylene carbon of the ethyl ester.
Ester -OCH_2CH_3	~14.5	Methyl carbon of the ethyl ester.

Section 3: Synthesis and Purification Protocol

The most direct and reliable synthesis of **Ethyl 7-(benzyloxy)-1H-indole-2-carboxylate** is via the Fischer esterification of its corresponding carboxylic acid, which is commercially available

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or can be synthesized. The following protocol is based on well-established procedures for the esterification of indole-2-carboxylic acids.[1][6]

Workflow: Esterification of 7-(benzyloxy)-1H-indole-2-carboxylic acid

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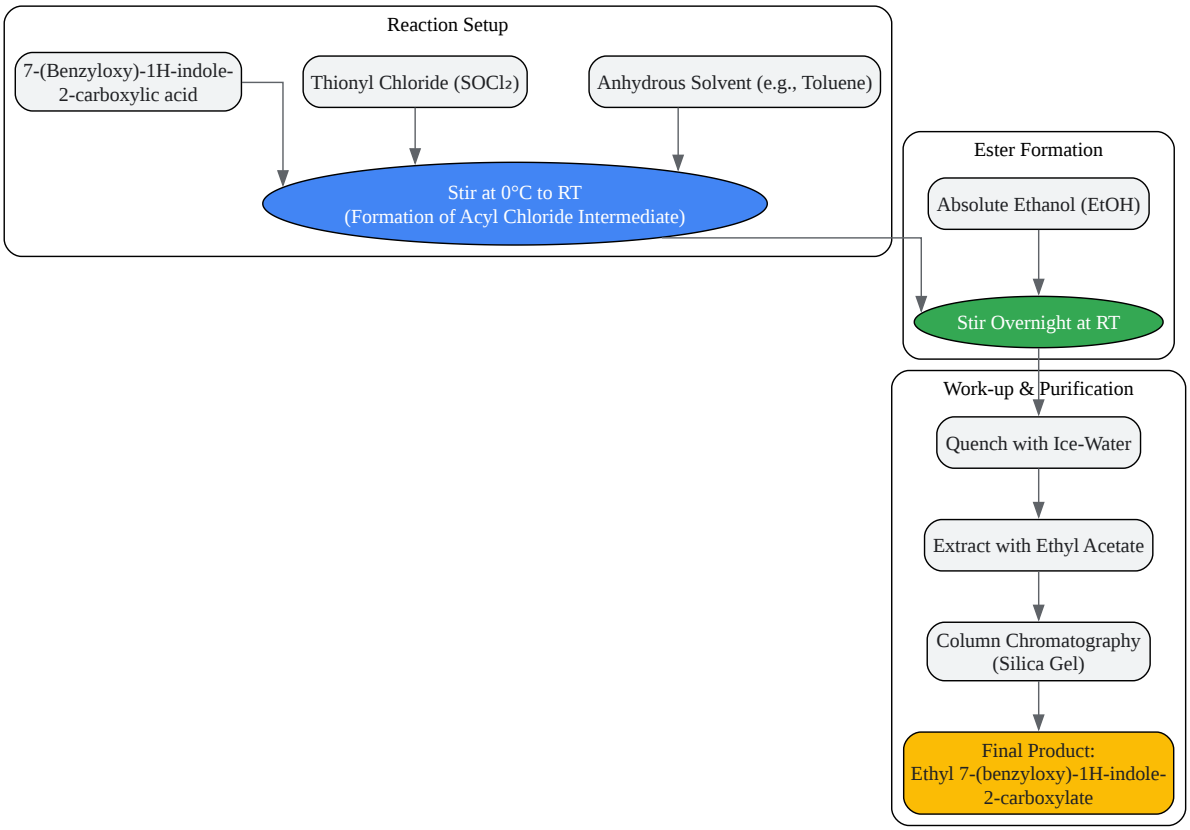

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Caption: Synthesis workflow for **Ethyl 7-(benzyloxy)-1H-indole-2-carboxylate**.

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Detailed Step-by-Step Methodology

Materials:

- 7-(benzyloxy)-1H-indole-2-carboxylic acid (1.0 eq)
- Thionyl chloride ($SOCl_2$) (3.0 eq)
- Absolute Ethanol (EtOH)
- Anhydrous Toluene or Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., Hexane/Ethyl Acetate mixture)

Protocol:

- Acyl Chloride Formation: To a flame-dried round-bottom flask under an inert atmosphere (N_2 or Ar), add 7-(benzyloxy)-1H-indole-2-carboxylic acid (1.0 eq). Suspend the acid in anhydrous toluene (or DCM).
- Cool the suspension to 0°C using an ice bath. Add thionyl chloride (3.0 eq) dropwise via syringe.
    - Causality Insight: $SOCl_2$ converts the carboxylic acid to a highly reactive acyl chloride intermediate. This is necessary because direct Fischer esterification of this specific acid can be sluggish. The reaction is performed at 0°C initially to control the exothermic reaction and minimize side-product formation.
- Allow the mixture to warm to room temperature and stir for 2-3 hours, or until the evolution of HCl gas ceases and the solution becomes clear.

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- Reaction Monitoring: Monitor the reaction by TLC (thin-layer chromatography) by taking a small aliquot, quenching it with methanol, and spotting against the starting material. The formation of the methyl ester indicates the successful generation of the acyl chloride.
- Solvent Removal: Once the reaction is complete, remove the excess $SOCl_2$ and solvent under reduced pressure (rotary evaporation). This step is critical to drive the reaction forward and remove the corrosive reagent.
- Esterification: To the resulting crude acyl chloride, add absolute ethanol at room temperature.
  - Self-Validating System: The use of absolute (anhydrous) ethanol is crucial. Any water present would hydrolyze the acyl chloride back to the carboxylic acid, reducing the yield.
- Stir the solution overnight at room temperature. The acyl chloride will react with ethanol to form the desired ethyl ester.
- Work-up: Quench the reaction by slowly pouring the mixture into a beaker of ice-cold saturated sodium bicarbonate solution to neutralize any remaining acidic components.
- Transfer the mixture to a separatory funnel and extract the product with ethyl acetate (3x volumes).
- Combine the organic layers, wash with brine, dry over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by flash column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexane (e.g., starting from 5:95 and increasing to 20:80).
- Combine the pure fractions and evaporate the solvent to yield **Ethyl 7-(benzyloxy)-1H-indole-2-carboxylate** as a solid.

Section 4: Core Reactions and Synthetic Applications

The true value of this molecule lies in its capacity to be transformed into other high-value intermediates. The benzyl ether and ethyl ester are orthogonal protecting groups that can be selectively manipulated.

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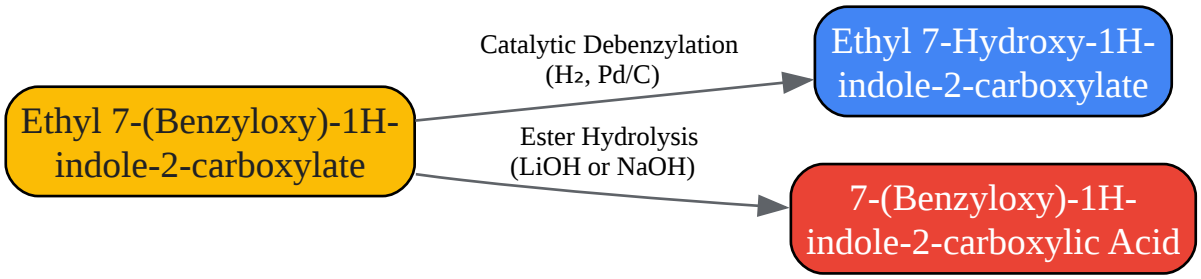
Key Synthetic Transformations



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Caption: Key deprotection and hydrolysis pathways of the title compound.

Protocol 1: Catalytic Debenzylation to Ethyl 7-hydroxy-1H-indole-2-carboxylate

This transformation unmasks the 7-hydroxy group, a critical attachment point for further diversification, for example, in the synthesis of S1P1 functional antagonists.[7] The use of a heterogeneous palladium catalyst allows for mild conditions and easy removal of the catalyst.[8]

Materials:

- **Ethyl 7-(benzyloxy)-1H-indole-2-carboxylate** (1.0 eq)
- Palladium on carbon (10% Pd/C, ~5-10 mol%)
- Methanol (MeOH) or Ethyl Acetate (EtOAc)
- Hydrogen (H_2) gas supply (balloon or Parr hydrogenator)
- Celite™

Protocol:

- Dissolve the starting material in methanol or ethyl acetate in a flask suitable for hydrogenation.

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- Carefully add the 10% Pd/C catalyst to the solution under an inert atmosphere.
    - Expertise Insight: Pd/C is pyrophoric and should be handled with care, preferably as a slurry or by adding it before the solvent under a flow of nitrogen.
- Seal the flask and purge the system with H_2 gas.
- Maintain the reaction under a positive pressure of H_2 (a balloon is sufficient for small scale) and stir vigorously at room temperature.
- Reaction Monitoring: Monitor the reaction progress by TLC. The product, being more polar due to the free hydroxyl group, will have a lower Rf value than the starting material. The reaction is typically complete within 2-20 hours.[8]
- Filtration: Once complete, carefully filter the reaction mixture through a pad of Celite™ to remove the palladium catalyst. Wash the pad thoroughly with the reaction solvent.
    - Trustworthiness: Filtering through Celite™ is a standard and reliable method to ensure complete removal of the fine, black palladium catalyst, preventing metal contamination in the final product.
- Concentrate the filtrate under reduced pressure to yield Ethyl 7-hydroxy-1H-indole-2-carboxylate, which can often be used without further purification or can be recrystallized if necessary.

Protocol 2: Ester Hydrolysis to 7-(benzyloxy)-1H-indole-2-carboxylic Acid

Converting the ethyl ester to the carboxylic acid opens up another avenue of reactivity, primarily amide bond formation, which is fundamental in drug development.

Materials:

- **Ethyl 7-(benzyloxy)-1H-indole-2-carboxylate** (1.0 eq)
- Lithium hydroxide (LiOH) or Sodium hydroxide (NaOH) (2.0-3.0 eq)

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- Tetrahydrofuran (THF) and Water (e.g., 3:1 mixture)
- 1M Hydrochloric acid (HCl)
- Ethyl Acetate

Protocol:

- Dissolve the starting ester in a mixture of THF and water.
- Add LiOH (or NaOH) and stir the mixture at room temperature.
- Reaction Monitoring: Monitor the saponification by TLC until all starting material is consumed.
- Work-up: Remove the THF under reduced pressure. Dilute the remaining aqueous solution with water.
- Cool the solution in an ice bath and acidify to pH ~2-3 by the slow addition of 1M HCl.
    - Self-Validating System: The product will precipitate out of the aqueous solution upon protonation of the carboxylate salt. The visual confirmation of a precipitate is a key indicator of a successful reaction.
- Collect the solid precipitate by vacuum filtration, washing with cold water.
- Dry the solid under vacuum to yield 7-(benzyloxy)-1H-indole-2-carboxylic acid.

Section 5: Safety, Handling, and Storage

While a specific Safety Data Sheet (SDS) for **Ethyl 7-(benzyloxy)-1H-indole-2-carboxylate** is not widely available, data from analogous compounds like indole, indole-2-carboxylic acid, and other substituted indoles can be used to establish safe handling procedures.[4][9][10][11]

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Hazard Category	Precautionary Measures and PPE
Contact (Skin/Eyes)	Hazard: May cause skin and serious eye irritation. Action: Wear standard nitrile gloves, a lab coat, and chemical safety goggles. In case of contact, flush the affected area with copious amounts of water.
Inhalation	Hazard: Dust or aerosols may cause respiratory tract irritation. Action: Handle in a well-ventilated area or a chemical fume hood. Avoid generating dust.[4]
Ingestion	Hazard: Harmful if swallowed. Action: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling. If ingested, seek immediate medical attention.[11]
Storage	Conditions: Store in a tightly sealed container in a cool, dry place away from oxidizing agents. For long-term storage, refrigeration or freezing is recommended.[9]
Disposal	Procedure: Dispose of chemical waste in accordance with local, state, and federal regulations. Do not allow it to enter the environment.

Conclusion

Ethyl 7-(benzyloxy)-1H-indole-2-carboxylate is more than a mere catalogue chemical; it is a strategic asset for medicinal chemists. Its structure is expertly designed for synthetic utility, offering a stable, protected platform that provides access to the crucial 7-hydroxy-indole and indole-2-carboxylic acid scaffolds. Understanding its synthesis, characterization, and key transformations, as detailed in this guide, allows researchers to efficiently incorporate this building block into their synthetic programs, accelerating the discovery and development of novel indole-based therapeutics.

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